

# physical properties of (S)-1-(3-fluorophenyl)ethanamine

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Compound of Interest		
Compound Name:	(S)-1-(3-fluorophenyl)ethanamine	
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An In-depth Technical Guide to the Physical Properties of (S)-1-(3-fluorophenyl)ethanamine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the known physical and chemical properties of **(S)-1-(3-fluorophenyl)ethanamine**, a chiral amine frequently utilized as a building block in the synthesis of pharmacologically active molecules. Due to its importance in medicinal chemistry, particularly in the development of kinase inhibitors and ion channel modulators, a thorough understanding of its physical characteristics is essential for its application in research and development.

### **Core Physical and Chemical Properties**

**(S)-1-(3-fluorophenyl)ethanamine** is a colorless liquid at room temperature.[1][2][3] While several key experimental values are not widely reported in the literature, predicted data and information from analogous compounds provide a reliable profile.

#### **Data Summary**

The quantitative physical properties of **(S)-1-(3-fluorophenyl)ethanamine** are summarized in the table below. It is important to note that some values are predicted through computational models and should be confirmed experimentally for critical applications.



Property	Value	Source / Notes
Molecular Formula	C <sub>8</sub> H <sub>10</sub> FN	[4]
Molecular Weight	139.17 g⋅mol <sup>-1</sup>	[4]
Appearance	Colorless Liquid	[1][2]
Boiling Point	182.6 ± 15.0 °C	Predicted for the racemic mixture.[5][6]
Melting Point	0 °C	Commonly cited by suppliers, likely a placeholder.[4][7]
Density	1.063 ± 0.06 g/cm <sup>3</sup>	Predicted value.[7]
Refractive Index	~1.512	No experimental data available. Value is for the related isomer (S)-1-(2-fluorophenyl)ethylamine.[8]
Solubility	Insoluble in water, soluble in organic solvents like alcohol, benzene, and ether.	Based on general properties of arylamines.[9]

## **Experimental Protocols**

The following sections detail standard laboratory methodologies for determining the key physical properties of liquid amines like **(S)-1-(3-fluorophenyl)ethanamine**.

### **Boiling Point Determination (Thiele Tube Method)**

This micro-method is suitable for determining the boiling point with a small amount of sample.

[9]

- Preparation: A small sample (0.5-1.0 mL) of **(S)-1-(3-fluorophenyl)ethanamine** is placed into a small-diameter test tube. A capillary tube, sealed at one end, is inverted and placed into the sample.
- Assembly: The test tube is securely attached to a thermometer. This assembly is then placed into a Thiele tube containing a high-boiling point oil (e.g., mineral oil), ensuring the sample is



below the oil level.

- Heating: The side arm of the Thiele tube is gently heated. This design allows for uniform heating of the oil via convection.
- Observation: As the temperature rises, air trapped in the capillary tube will be expelled. Upon
  reaching the boiling point, a continuous and rapid stream of bubbles will emerge from the
  capillary tube.
- Measurement: Heating is discontinued, and the apparatus is allowed to cool slowly. The
  boiling point is the temperature at which the bubble stream ceases and the liquid is drawn
  back into the capillary tube. This indicates that the vapor pressure of the sample equals the
  atmospheric pressure.[9] The barometric pressure should be recorded alongside the
  temperature.[9]

#### Refractive Index Measurement (Abbe Refractometer)

The refractive index is a fundamental physical constant that can be measured with high precision using a refractometer.[10]

- Calibration: The refractometer prisms are cleaned with a soft tissue using ethanol or isopropanol and allowed to dry. The instrument is calibrated using a standard of known refractive index, such as distilled water.
- Sample Application: A few drops of **(S)-1-(3-fluorophenyl)ethanamine** are placed onto the surface of the lower prism.
- Measurement: The prisms are closed and locked. The light source is activated, and the
  operator looks through the eyepiece, adjusting the coarse and fine control knobs until the
  light and dark fields are sharply focused and centered on the crosshairs.
- Reading: The refractive index value is read from the instrument's scale. The measurement is temperature-dependent, and the temperature (typically 20°C or 25°C) should be controlled and reported with the reading (e.g., nD<sup>20</sup>).[11][12]

## **Qualitative Solubility Assessment**

This protocol determines the compound's solubility in various solvents.

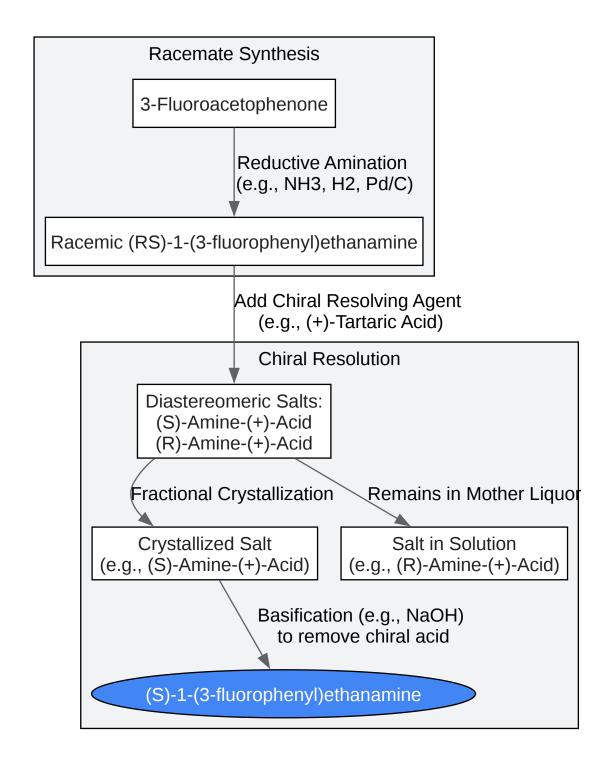


- Preparation: A series of test tubes are prepared, each containing 2 mL of a different solvent (e.g., water, ethanol, diethyl ether, 6 M HCl).[13]
- Addition of Amine: To each test tube, 5 drops (~0.1 g) of (S)-1-(3-fluorophenyl)ethanamine are added.[13]
- Observation: The tubes are agitated thoroughly. The sample is classified as "soluble" if it dissolves completely to form a clear solution, "partially soluble" if some but not all of the material dissolves, and "insoluble" if it remains as a distinct separate phase.
- Acid Solubility: As an amine, the compound is expected to be basic. Its solubility in aqueous acid (e.g., 6 M HCl) is tested to observe the formation of a soluble ammonium salt.[13]

# Logical Workflow Visualization Synthetic and Resolution Workflow

**(S)-1-(3-fluorophenyl)ethanamine** is a chiral molecule. A common and industrially relevant method for its preparation involves the synthesis of the racemic amine followed by chiral resolution. This process separates the two enantiomers to yield the desired (S)-isomer.





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Caption: General workflow for the synthesis and chiral resolution of **(S)-1-(3-fluorophenyl)ethanamine**.



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#### References

- 1. cymitquimica.com [cymitquimica.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. (R)-1-(3-Fluorophenyl)ethanamine | 761390-58-3 [sigmaaldrich.com]
- 4. S)-1-(3-Fluorophenyl)ethanamine | CAS 444643-09-8 | Chemical-Suppliers [chemical-suppliers.eu]
- 5. (RS)-1-(3-FLUOROPHENYL)ETHYLAMINE CAS#: 74788-45-7 [chemicalbook.com]
- 6. (RS)-1-(3-FLUOROPHENYL)ETHYLAMINE CAS#: 74788-45-7 [amp.chemicalbook.com]
- 7. (S)-1-(3-Fluorophenyl)ethanamine CAS#: 444643-09-8 [m.chemicalbook.com]
- 8. Page loading... [wap.guidechem.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. faculty.weber.edu [faculty.weber.edu]
- 11. youtube.com [youtube.com]
- 12. knowledge.reagecon.com [knowledge.reagecon.com]
- 13. moorparkcollege.edu [moorparkcollege.edu]
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